

best practices for storing and handling apiezon l grease

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

[Get Quote](#)

Application Notes and Protocols: Apiezon L Grease

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed best practices for the storage and handling of Apiezon L grease, a high-purity, silicone and halogen-free hydrocarbon grease. It is intended to ensure the integrity of experiments and the safety of laboratory personnel.

Introduction to Apiezon L Grease

Apiezon L grease is renowned for its extremely low vapor pressure, making it an ideal choice for ultra-high vacuum applications.^{[1][2][3]} Its silicone-free composition prevents issues like "creep" and "carry over," which can contaminate samples and interfere with sensitive analytical techniques such as mass spectrometry and infrared spectroscopy.^{[1][2]} Furthermore, its powerful "gettering" action allows it to absorb greasy and chemical impurities from metal and glass surfaces.^{[1][4]} Apiezon L grease also exhibits good radiation resistance.^{[2][4]}

Quantitative Data Summary

The following tables summarize the key quantitative properties of Apiezon L grease to facilitate comparison and selection.

Table 1: Physical and Thermal Properties

Property	Value	Reference
Vapor Pressure @ 20°C	7×10^{-11} Torr	[1][2][5]
Typical Working Temperature Range	10 to 30°C (50 to 86°F)	[1][3][6]
Melting Point	42 to 52°C	[7]
Thermal Conductivity @ 20°C	0.194 W/m°C	[6]
Coefficient of Expansion per °C (20-30°C)	0.00076	[6]

Table 2: Electrical Properties

Property	Value	Reference
Volume Resistivity	1.2×10^{16} Ω cm	[6]
Permittivity	2.3	[6]
Electrical Strength	730 V/mil	[6]

Table 3: Safety and Storage

Property	Value	Reference
Shelf Life (unopened)	10 years from date of manufacture	[1][4][8][9]
Recommended Storage Temperature	Ambient (10 to 30°C)	[1][4][8][9]
Acute Oral Toxicity (LD50, Rat)	>2000 mg/kg	[7][10]
Acute Dermal Toxicity (LD50, Rat)	>2000 mg/kg	[7][10]

Experimental Protocols

- **Surface Preparation:** Ensure both male and female ground glass joints are clean and dry. Remove any old grease or contaminants using an appropriate solvent (see Section 4).
- **Grease Application:** Apply a thin, even band of Apiezon L grease around the upper part of the male joint. Avoid applying grease to the very tip to prevent it from being pushed into the system.
- **Joint Assembly:** Insert the male joint into the female joint and rotate them together to spread the grease evenly, creating a continuous, transparent seal. If the seal appears cloudy or contains streaks, too much grease has been applied.
- **Inspection:** The final seal should be clear and free of bubbles or gaps.
- **Initial Removal:** Wipe off the excess grease with a clean, lint-free cloth.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- **Solvent Cleaning:** To remove any remaining residue, use an aromatic hydrocarbon solvent such as toluene or xylene.[\[1\]](#)[\[4\]](#)[\[11\]](#) For a more environmentally friendly option, limonene can be used.[\[1\]](#)[\[4\]](#)[\[11\]](#)
- **Final Rinse:** After solvent cleaning, a final wash with warm soapy water can be performed if necessary.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- **Drying:** Thoroughly dry the cleaned components before re-greasing or storing.

Note: Apiezon L grease is not soluble in alcohols (e.g., ethanol, IPA) or ketones (e.g., acetone, MEK), so these should not be used for cleaning.[\[1\]](#)[\[4\]](#)[\[11\]](#)

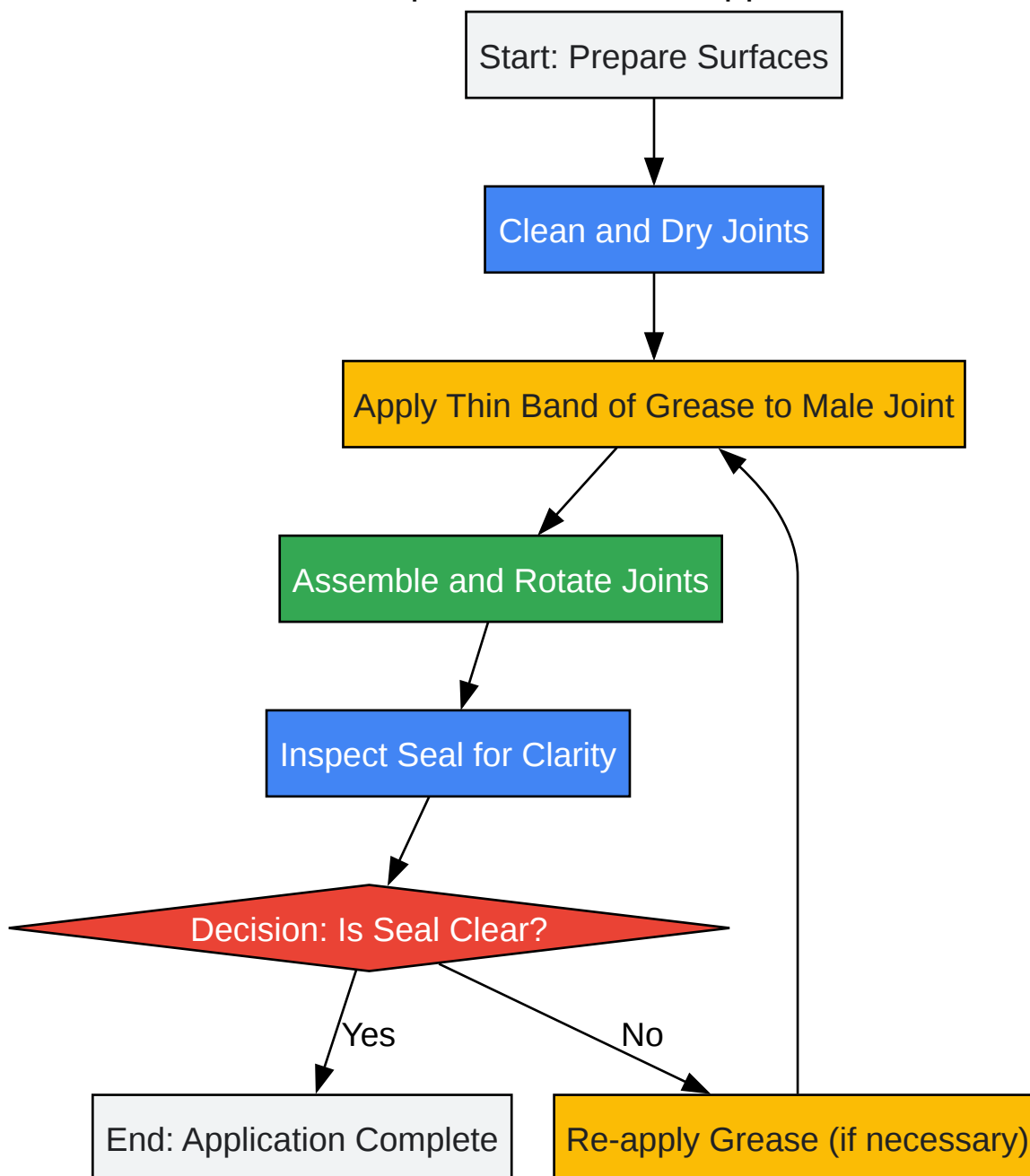
Storage and Handling Best Practices

- **Storage Conditions:** Store Apiezon L grease in its original, unopened packaging in a dry, cool, and well-ventilated area at ambient temperatures (10 to 30°C).[\[1\]](#)[\[10\]](#) Keep containers tightly closed to prevent contamination.[\[10\]](#)
- **Shelf Life:** The shelf life of unopened Apiezon L grease is ten years from the date of manufacture.[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#) Once opened, the shelf life can be extended by minimizing exposure to air and volatiles; recap the tube immediately after use.[\[2\]](#)

- Handling Precautions: While Apiezon L grease is not classified as hazardous, it is good laboratory practice to wear gloves to avoid prolonged skin contact, which may cause dryness or irritation.[7][12] Spilled grease can present a slip hazard.[7][12]

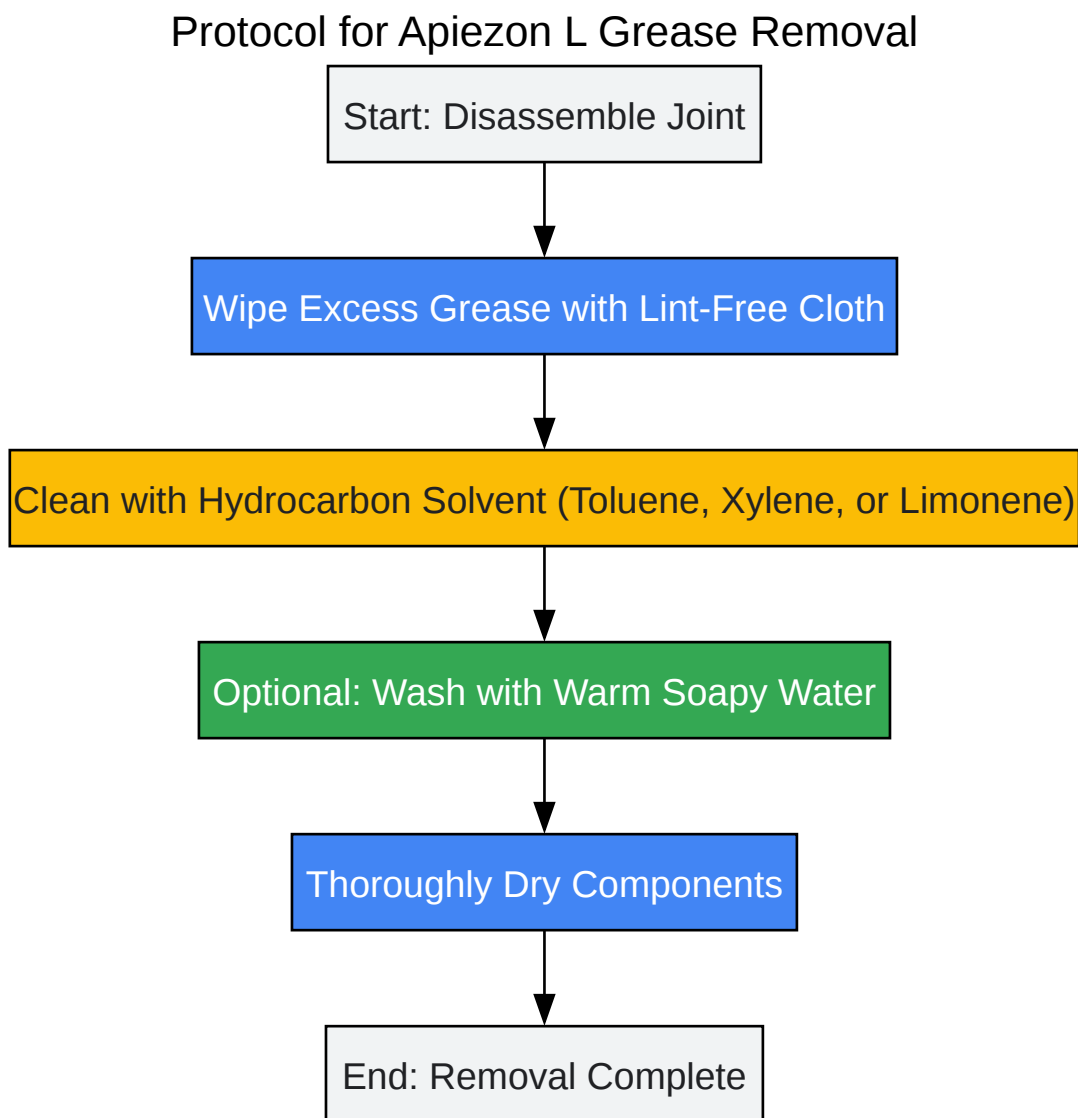
Mandatory Visualizations

Workflow for Apiezon L Grease Application



[Click to download full resolution via product page](#)

Caption: A workflow diagram for the correct application of Apiezon L grease.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Kurt J. Lesker Company | Apiezon L Hydrocarbon Greases | Enabling Technology for a Better World [lesker.com]
- 2. apiezon.com [apiezon.com]
- 3. Apiezon L Ultra High Vacuum Grease | Silmid [silmid.com]
- 4. static.mimaterials.com [static.mimaterials.com]
- 5. Apiezon ® 润滑脂 L, temperature 10-30 °C (50-86 °F) | Sigma-Aldrich [sigmaaldrich.com]
- 6. proscitech.com.au [proscitech.com.au]
- 7. sisweb.com [sisweb.com]
- 8. apiezon.com [apiezon.com]
- 9. apiezon.com [apiezon.com]
- 10. apiezon.com [apiezon.com]
- 11. apiezon.com [apiezon.com]
- 12. idealvac.com [idealvac.com]
- To cite this document: BenchChem. [best practices for storing and handling apiezon l grease]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171838#best-practices-for-storing-and-handling-apiezon-l-grease]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com